

Application Notes and Protocols for ARN14988

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Compound of Interest

Compound Name: ARN14988

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An Inhibitor of Acid Ceramidase for Research in Oncology and Sphingolipid Metabolism

Audience: Researchers, scientists, and drug development professionals.

Introduction: **ARN14988** is a potent and selective inhibitor of acid ceramidase (ACDase; ASAH1), a key enzyme in sphingolipid metabolism.[1][2] Acid ceramidase hydrolyzes ceramide into sphingosine, which is subsequently phosphorylated to form sphingosine-1-phosphate (S1P).[2] The balance between ceramide (pro-apoptotic) and S1P (pro-survival) is critical in determining cell fate. In numerous cancers, including glioblastoma and melanoma, acid ceramidase is upregulated, leading to a decrease in ceramide levels and an increase in S1P, which promotes tumor progression and resistance to therapy.[2][3][4][5] By inhibiting acid ceramidase, **ARN14988** elevates intracellular ceramide levels, thereby inducing apoptosis and inhibiting tumor cell growth.[6][7] These characteristics make **ARN14988** a valuable tool for studying the role of sphingolipid metabolism in cancer and other diseases, and as a potential therapeutic agent.

Data Presentation

The following table summarizes the key quantitative data for **ARN14988**.

Property	Value	Reference
Molecular Weight	373.83 g/mol	[1]
IC ₅₀ (human ACDase)	12.8 nM	[1]
Formulation	Crystalline solid	
Purity	≥98%	

Experimental Protocols

Preparation of ARN14988 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ARN14988** in Dimethyl Sulfoxide (DMSO). For other applications, acetonitrile has also been used as a solvent.[3]

Materials:

- **ARN14988** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips

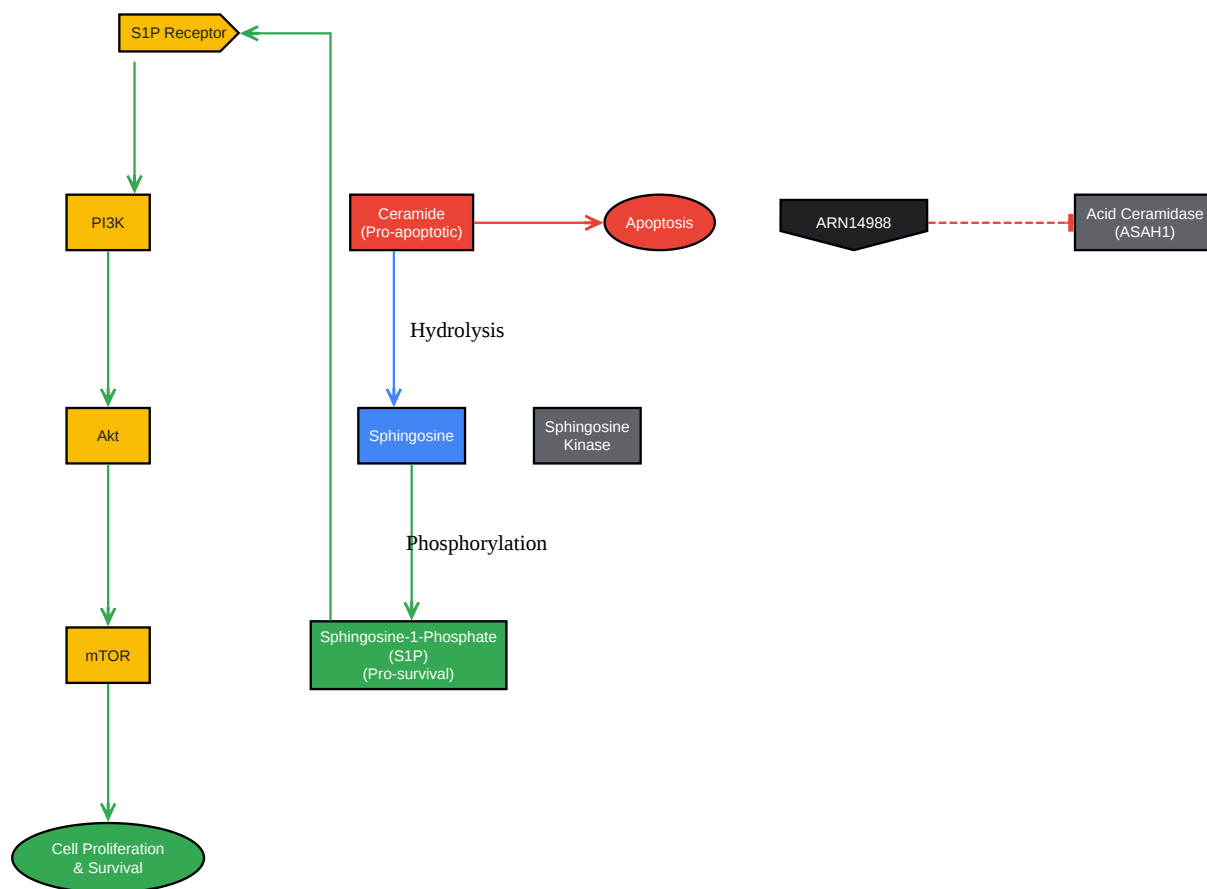
Procedure:

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling **ARN14988** and DMSO.
- Weighing **ARN14988**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 1 mg of **ARN14988** powder into the tared tube. Record the exact weight.

- Calculating the Volume of DMSO:
 - Use the following formula to calculate the volume of DMSO required to achieve a 10 mM stock solution:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)}$
 - For 1 mg of **ARN14988** (0.001 g) and a molecular weight of 373.83 g/mol :
 - $\text{Volume (L)} = (0.001 \text{ g} / 373.83 \text{ g/mol}) / 0.010 \text{ mol/L} = 0.0002675 \text{ L}$
 - Convert to microliters: $0.0002675 \text{ L} * 1,000,000 \text{ } \mu\text{L/L} = 267.5 \text{ } \mu\text{L}$
- Dissolving **ARN14988**:
 - Add the calculated volume (267.5 μL) of anhydrous DMSO to the microcentrifuge tube containing the **ARN14988** powder.
 - Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution.
- Storage and Handling:
 - Store the 10 mM stock solution in tightly sealed aliquots at -20°C to prevent degradation from repeated freeze-thaw cycles.
 - When preparing working solutions, dilute the stock solution in the appropriate cell culture medium or buffer immediately before use. The final concentration of DMSO in the assay should be kept low (typically <0.5%) to avoid solvent-induced cellular toxicity.

Mandatory Visualizations

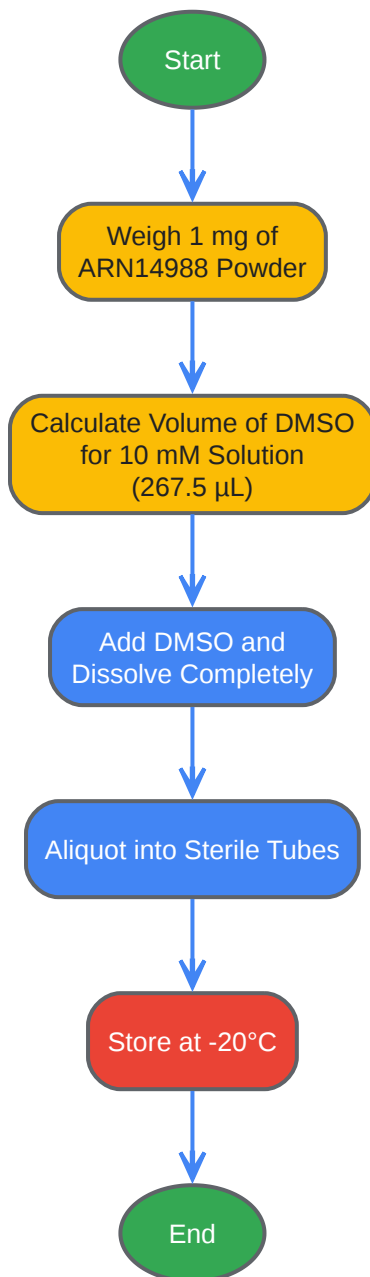
Signaling Pathway of Acid Ceramidase Inhibition by **ARN14988**



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Caption: Inhibition of Acid Ceramidase by **ARN14988**.

Experimental Workflow for Preparing ARN14988 Stock Solution



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Caption: Workflow for **ARN14988** Stock Solution Preparation.

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